

Navigating the Solubility of Triphenylstannane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Triphenylstannane*

Cat. No.: *B1218745*

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An in-depth guide tailored for researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the solubility of **triphenylstannane** in common organic solvents. Due to the scarcity of precise quantitative data in publicly available literature, this guide focuses on collating qualitative solubility information and presenting a detailed, generalized experimental protocol for its determination.

Triphenylstannane, also known as triphenyltin hydride ($(C_6H_5)_3SnH$), is a versatile organotin compound widely employed in organic synthesis.^{[1][2]} Its utility as a reducing agent and in radical reactions necessitates a thorough understanding of its solubility characteristics for optimal reaction design, purification, and handling.^[1] This guide aims to provide a practical resource for laboratory professionals by summarizing the known solubility profile of **triphenylstannane** and offering a robust methodology for its empirical determination.

Qualitative Solubility of Triphenylstannane

Triphenylstannane is a colorless to yellowish solid at room temperature.^[3] The principle of "like dissolves like" is a key determinant of its solubility.^[2] As a non-polar molecule, it exhibits good solubility in a range of non-polar and moderately polar organic solvents, while being virtually insoluble in polar solvents like water.^{[1][2]}

The following table summarizes the qualitative solubility of **triphenylstannane** in various common organic solvents based on available data.

Solvent	Chemical Formula	Polarity	Solubility
Benzene	C ₆ H ₆	Non-polar	Soluble[1][2][4]
Toluene	C ₇ H ₈	Non-polar	Soluble[1][2][4]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar aprotic	Soluble[2]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Polar aprotic	Soluble[5][6]
Chloroform	CHCl ₃	Polar aprotic	Slightly soluble[7]
Water	H ₂ O	Polar protic	Insoluble[1][2][4]

It is important to note that solubility can be influenced by temperature; for most solid-liquid systems, solubility increases with temperature.[2]

Experimental Protocol for Determining Triphenylstannane Solubility

The following is a generalized gravimetric method for determining the solubility of **triphenylstannane** in a specific organic solvent at a given temperature. This protocol is designed to be conducted by trained laboratory personnel with appropriate safety precautions in place, given the toxicity of organotin compounds.[8]

Materials:

- **Triphenylstannane** (high purity)
- Anhydrous organic solvent of interest
- Analytical balance (readable to ± 0.1 mg)
- Thermostatically controlled shaker or magnetic stirrer with heating capabilities
- Calibrated thermometer
- Syringe filters (e.g., 0.2 μ m PTFE)

- Glass vials with screw caps
- Syringes and needles
- Drying oven or vacuum oven
- Inert gas supply (e.g., nitrogen or argon) - recommended for sensitive solvents

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **triphenylstannane** to a glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Add a known volume of the chosen organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or on a heated magnetic stir plate.
 - Agitate the mixture at a constant, recorded temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection:
 - Once equilibrium is achieved, cease agitation and allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant (the clear liquid above the solid) into a syringe, taking care not to disturb the solid residue.
 - Attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed (tared) glass vial. Record the exact weight of the empty vial.
- Solvent Evaporation:
 - Place the vial containing the filtered solution in a drying oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the

triphenylstannane. Gentle heating under a stream of inert gas can also be employed.

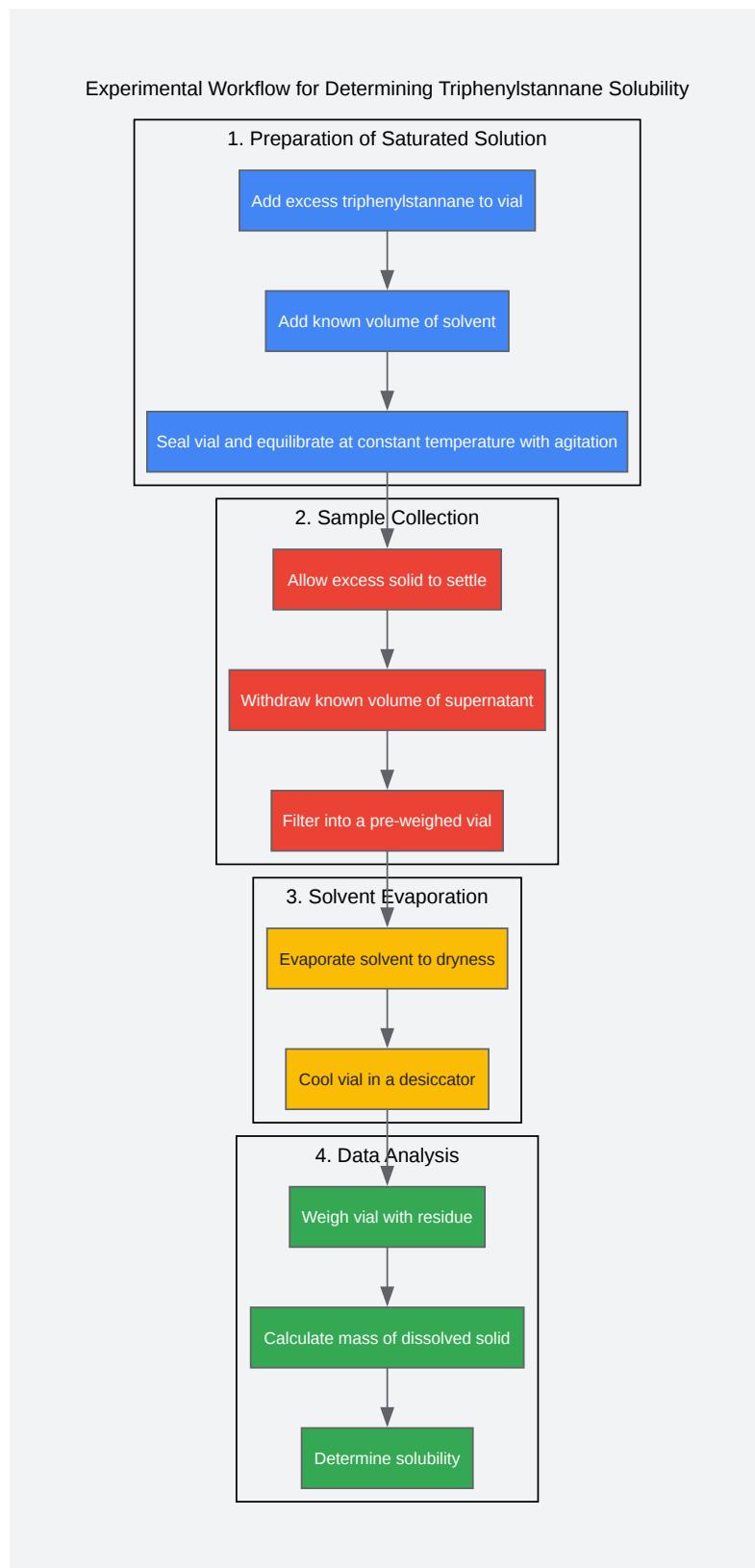
- Continue the evaporation process until the solid residue is completely dry and a constant weight is achieved.
- Data Analysis:
 - Allow the vial to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the vial containing the dry **triphenylstannane** residue.
 - Calculate the mass of the dissolved **triphenylstannane** by subtracting the tare weight of the vial from the final weight.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Calculation:

Solubility (g/100 mL) = (Mass of dissolved **triphenylstannane** (g) / Volume of solvent used for dissolution (mL)) * 100

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **triphenylstannane** solubility.

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